

# Spidoxamat: A Technical Guide to its Spectrum of Activity Against Sucking Insects

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## Compound of Interest

Compound Name: Spidoxamat

Cat. No.: B6598133

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## Executive Summary

**Spidoxamat** is a novel insecticide developed by Bayer Crop Science, offering a unique mode of action for the control of a broad spectrum of economically important sucking insect pests. As a member of the tetramic acid derivatives, **Spidoxamat** is classified by the Insecticide Resistance Action Committee (IRAC) as a Group 23 insecticide, acting as an inhibitor of acetyl-CoA carboxylase (ACCase). This mechanism disrupts lipid biosynthesis, a fundamental metabolic process in insects, leading to mortality. This technical guide provides a comprehensive overview of **Spidoxamat**'s activity, mode of action, and available efficacy information against key sucking insect pests. While specific quantitative data from peer-reviewed publications is emerging due to the novelty of the compound, this guide synthesizes the current understanding to support research and development professionals.

## Mode of Action: Inhibition of Acetyl-CoA Carboxylase

**Spidoxamat**'s insecticidal activity is derived from its ability to inhibit the enzyme acetyl-CoA carboxylase (ACCase).<sup>[1][2]</sup> ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of cell membranes and play a vital role in energy storage and metabolism. By inhibiting ACCase, **Spidoxamat** disrupts the production of malonyl-CoA, a key building block for fatty acid synthesis. This disruption of lipid biosynthesis ultimately leads to the

inhibition of growth, development, and reproduction, and ultimately, the death of the target insect.[1]

The following diagram illustrates the signaling pathway of **Spidoxamat**'s mode of action:

Caption: **Spidoxamat**'s mode of action via ACCase inhibition.

## Spectrum of Activity Against Sucking Insects

**Spidoxamat** has demonstrated a broad spectrum of activity against a variety of piercing-sucking insect pests.[3] Its efficacy has been noted in both foliar and soil applications, providing flexibility in pest management strategies.[3]

### Key Target Pests

Based on available information, **Spidoxamat** is effective against the following major groups of sucking insects:

- Aphids: Various aphid species are susceptible to **Spidoxamat**.
- Whiteflies: Efficacy against whitefly populations has been highlighted.
- Mealybugs: **Spidoxamat** is a potential tool for the management of mealybugs.
- Psyllids: Control of psyllids is within the activity spectrum of **Spidoxamat**.
- Scales: The insecticide has shown activity against scale insects.
- Thrips: Suppression of thrips populations has also been reported.[3]

The following diagram illustrates the logical relationship of **Spidoxamat**'s spectrum of activity:

Caption: **Spidoxamat**'s spectrum of activity against sucking insects.

### Quantitative Efficacy Data

As of the date of this document, specific quantitative efficacy data, such as LC50 (lethal concentration for 50% of the test population) or ED50 (effective dose for 50% of the test population) values for **Spidoxamat** against a range of sucking insect species, are not widely

available in the public domain. This is common for newly developed active ingredients where such data is often proprietary and part of the regulatory submission process. The information available consistently describes the efficacy of **Spidoxamat** in qualitative terms such as "excellent efficacy".<sup>[3]</sup>

Table 1: Summary of **Spidoxamat**'s Qualitative Efficacy Against Sucking Insects

Target Pest Group	Qualitative Efficacy	Application Methods	Notes
Aphids	Excellent	Foliar, Soil	Effective against various aphid species.
Whiteflies	Excellent	Foliar, Soil	Key target pest.
Mealybugs	Effective	Foliar, Soil	Important for management in various crops.
Psyllids	Effective	Foliar, Soil	Control of psyllid populations.
Scales	Effective	Foliar, Soil	Activity against scale insects.
Thrips	Suppression	Foliar	Provides suppression of thrips populations.

Note: This table is based on descriptive information from available sources. Quantitative data will be added as it becomes publicly available.

## Experimental Protocols for Efficacy Evaluation

Detailed experimental protocols for **Spidoxamat** efficacy studies are not yet publicly available. However, a general methodology for conducting insecticide bioassays to determine the efficacy of a new active ingredient against sucking insects is provided below. These protocols are based on standard entomological testing procedures.

## General Laboratory Bioassay Protocol (Leaf-Dip Method for Aphids/Whiteflies)

- **Insect Rearing:** Maintain healthy, age-standardized colonies of the target insect species (e.g., *Aphis gossypii*, *Bemisia tabaci*) on untreated host plants in a controlled environment (e.g., 25±2°C, 60±10% RH, 16:8 L:D photoperiod).
- **Preparation of Test Solutions:** Prepare a stock solution of **Spidoxamat** in an appropriate solvent (e.g., acetone with a surfactant). Make a series of dilutions to create a range of at least five to seven concentrations. A control solution (solvent and surfactant only) must be included.
- **Leaf Disc Preparation:** Excise leaf discs from the host plant using a cork borer.
- **Treatment Application:** Dip each leaf disc into a test solution for a standardized period (e.g., 10-30 seconds). Allow the discs to air dry completely.
- **Insect Infestation:** Place the treated leaf discs, adaxial side down, on a layer of agar in a petri dish. Transfer a known number of adult or nymphal insects (e.g., 20-30) onto each leaf disc.
- **Incubation:** Seal the petri dishes and incubate them under the same controlled environmental conditions used for insect rearing.
- **Mortality Assessment:** Assess insect mortality at specified time intervals (e.g., 24, 48, 72 hours) under a stereomicroscope. Insects that are unable to move when prodded with a fine brush are considered dead.
- **Data Analysis:** Correct the mortality data for control mortality using Abbott's formula. Perform probit or logit analysis to calculate the LC50 or LC90 values and their 95% confidence intervals.

## General Field Trial Protocol

- **Trial Site Selection:** Select a field with a history of infestation by the target sucking insect pest(s) and uniform crop stand.

- Experimental Design: Use a randomized complete block design (RCBD) with a minimum of four replications.
- Plot Size: Establish individual plots of a size appropriate for the crop and application equipment.
- Treatments: Include a range of **Spidoxamat** application rates, a standard insecticide for comparison, and an untreated control.
- Application: Apply the treatments using calibrated spray equipment to ensure uniform coverage. For soil applications, use appropriate drenching or drip irrigation methods.
- Sampling: At pre-determined intervals before and after treatment, collect insect population data by counting the number of insects on a specified number of leaves, stems, or whole plants per plot.
- Data Collection: Record insect counts for different life stages (e.g., eggs, nymphs, adults). Also, assess any phytotoxicity to the crop.
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the significance of treatment effects on the pest population.

The following diagram provides a generalized workflow for an insecticide efficacy evaluation:

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## References

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